

Technical Guide: Safety and Handling of (R)-2-Benzyl-3-hydroxypropyl Acetate

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Compound of Interest

Compound Name: (R)-2-Benzyl-3-hydroxypropyl
Acetate

Cat. No.: B055892

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available safety and handling information for **(R)-2-Benzyl-3-hydroxypropyl Acetate** (CAS No. 110270-49-0). A specific Safety Data Sheet (SDS) for this compound is not publicly available. The information herein is intended for use by qualified professionals and is based on general laboratory safety principles and data for related compounds. It is not a substitute for a comprehensive risk assessment, which should be conducted by the user before handling this chemical.

Introduction

(R)-2-Benzyl-3-hydroxypropyl Acetate is a chiral intermediate used in the synthesis of pharmaceutical compounds such as Retorphan and Sinorphan.^[1] Its chemical structure and properties necessitate careful handling in a laboratory setting to minimize exposure and ensure personnel safety. This guide provides an overview of the known properties, recommended handling procedures, and safety precautions.

Chemical Identification

Property	Value
Chemical Name	(R)-2-Benzyl-3-hydroxypropyl Acetate
CAS Number	110270-49-0
Molecular Formula	C ₁₂ H ₁₆ O ₃
Molecular Weight	208.26 g/mol
Appearance	Colourless Oil
Storage	2-8°C in a refrigerator

Hazard Identification and Classification

A specific Globally Harmonized System (GHS) classification for **(R)-2-Benzyl-3-hydroxypropyl Acetate** is not available due to the lack of a publicly accessible Safety Data Sheet (SDS). In the absence of specific data, this compound should be handled as a substance of unknown toxicity.

For informational purposes, the hazard classification for a related compound, Benzyl Acetate (CAS: 140-11-4), is provided below. Caution: This information is for a different chemical and should not be assumed to be directly applicable to **(R)-2-Benzyl-3-hydroxypropyl Acetate**.

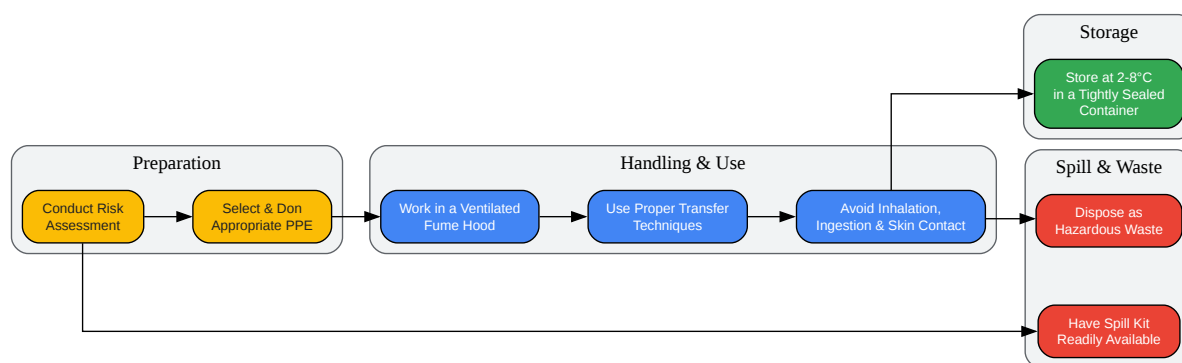
Reference Data: Benzyl Acetate (CAS: 140-11-4)

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3 (Central Nervous System)	H336: May cause drowsiness or dizziness
Specific Target Organ Toxicity (Single Exposure)	1 (Respiratory System)	H370: Causes damage to organs
Specific Target Organ Toxicity (Repeated Exposure)	1 (Kidney)	H372: Causes damage to organs through prolonged or repeated exposure
Specific Target Organ Toxicity (Repeated Exposure)	2 (Mucous Membranes)	H373: May cause damage to organs through prolonged or repeated exposure
Hazardous to the Aquatic Environment (Chronic)	3	H412: Harmful to aquatic life with long lasting effects

Source: TCI Chemicals Safety Data Sheet for Benzyl Acetate.

Safe Handling and Storage

Given the lack of specific toxicity data, a conservative approach to handling and storage is recommended. The following workflow outlines the general procedure for safely managing **(R)-2-Benzyl-3-hydroxypropyl Acetate** in a laboratory setting.



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Safe Handling Workflow for (R)-2-Benzyl-3-hydroxypropyl Acetate

Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Use chemically resistant gloves (e.g., nitrile, neoprene). Change gloves immediately if contaminated.
- Skin and Body Protection: Wear a laboratory coat, long pants, and closed-toe shoes.
- Respiratory Protection: If working outside of a fume hood or if aerosolization is possible, use a NIOSH-approved respirator with an organic vapor cartridge.

Storage

Store in a tightly sealed container in a refrigerator at 2-8°C.[1] Ensure the storage area is well-ventilated and away from incompatible materials.

Experimental Protocols and Methodologies

(R)-2-Benzyl-3-hydroxypropyl Acetate is used in specialized organic synthesis. Below are summaries of common experimental methodologies involving this compound, which highlight contexts for its handling.

Synthesis and Purification

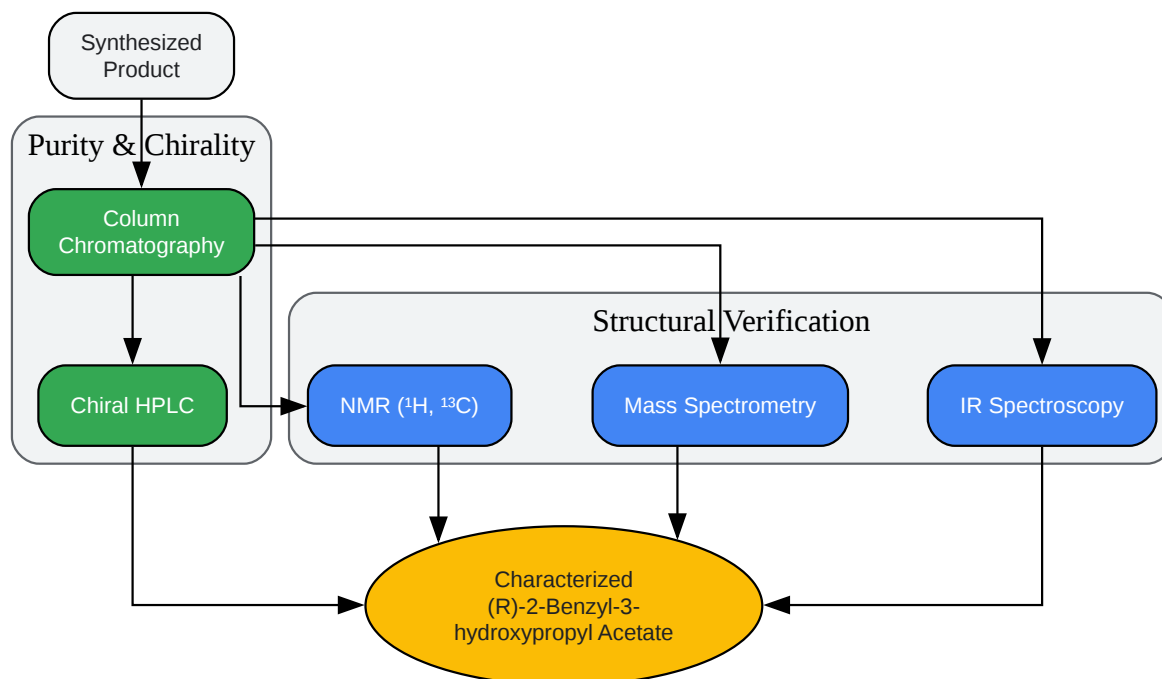
A typical synthesis involves the esterification of (R)-2-benzyl-3-hydroxypropanol with acetic acid or acetic anhydride. Purification is commonly achieved through column chromatography on silica gel using a solvent system such as ethyl acetate/hexane. These procedures should be performed in a fume hood with appropriate PPE.

Analytical Characterization

The identity and purity of **(R)-2-Benzyl-3-hydroxypropyl Acetate** are often confirmed using the following analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are used to confirm the molecular structure.
- Mass Spectrometry (MS): High-resolution mass spectrometry is used to verify the exact molecular weight.
- Infrared (IR) Spectroscopy: To identify functional groups, such as the ester carbonyl ($\sim 1735\text{ cm}^{-1}$) and the hydroxyl group ($\sim 3450\text{ cm}^{-1}$).
- Chiral High-Performance Liquid Chromatography (HPLC): A Chiralpak AD-H column can be used to determine the enantiomeric purity.

The following diagram illustrates the logical flow of characterizing the compound after synthesis.



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Workflow for the Characterization of the Compound

First Aid Measures

In the event of exposure, follow these general first aid guidelines and seek immediate medical attention.

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen.
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes. Remove contaminated clothing.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.
- Ingestion: Do not induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person.

Spill and Disposal

- Spills: Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a suitable container for chemical waste. Ventilate the area and wash the spill site after material pickup is complete.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations. Do not allow it to enter the environment.

Conclusion

(R)-2-Benzyl-3-hydroxypropyl Acetate is a valuable chiral intermediate in pharmaceutical synthesis. Due to the absence of specific safety data, it must be handled with a high degree of caution, assuming it may be hazardous. Adherence to the general safety protocols outlined in this guide, including the consistent use of appropriate personal protective equipment and engineering controls, is essential for minimizing risk. Researchers must conduct a thorough risk assessment before beginning any work with this compound.

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References

- 1. pharmaffiliates.com [pharmaffiliates.com]
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